

structural characterization of 2-Chloro-3-methyl-6-(trifluoromethyl)quinoline

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Compound of Interest

Compound Name: 2-Chloro-3-methyl-6-(trifluoromethyl)quinoline

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Structural Characterization of **2-Chloro-3-methyl-6-(trifluoromethyl)quinoline** An In-Depth Technical Guide for Analytical Validation

Executive Summary

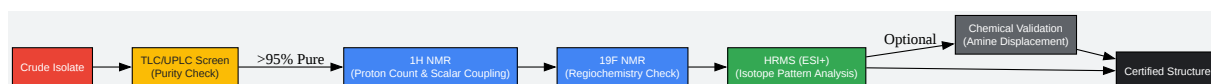
This guide outlines the definitive analytical protocol for the structural elucidation of **2-Chloro-3-methyl-6-(trifluoromethyl)quinoline** (CMTQ). This molecule represents a high-value pharmacophore, combining the lipophilic metabolic stability of the trifluoromethyl group with the reactive "warhead" capability of the 2-chloro position (susceptible to S_NAr displacements).

The characterization strategy defined here prioritizes orthogonal validation—using independent physical principles (magnetic resonance, mass-to-charge ratio, and chemical reactivity) to build an incontrovertible structural proof.

Part 1: Analytical Workflow & Logic

The following diagram illustrates the critical path from crude isolate to certified standard. This workflow is designed to detect the most common synthetic impurities, such as the non-

chlorinated lactam (2-quinolone) or the 3-formyl byproduct common in Vilsmeier-Haack sequences.



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Figure 1: Analytical workflow ensuring stepwise structural confirmation before functional release.

Part 2: Primary Identification (Nuclear Magnetic Resonance)

NMR is the primary tool for establishing the substitution pattern. The quinoline scaffold is planar and aromatic; substituents will induce predictable electronic shifts.

1H NMR Strategy (Proton Connectivity)

- Solvent: CDCl₃ (preferred for resolution) or DMSO-d₆ (if solubility is poor).
- Key Diagnostic Signals:
 - The 3-Methyl Group: Look for a singlet integrating to 3H in the aliphatic region (~2.5–2.6 ppm). Its presence as a singlet confirms the C3 position is substituted, blocking coupling to H2 or H4.
 - The H4 Proton: In 3-substituted quinolines, the H4 proton appears as a singlet (or narrow doublet due to long-range coupling) in the downfield aromatic region (~8.0 ppm).
 - The 6-CF₃ Handle: The trifluoromethyl group exerts a strong electron-withdrawing effect, deshielding the ortho protons (H5 and H7).

Predicted 1H NMR Data Table (CDCl₃, 400 MHz)

Position	Type	Shift (δ ppm)	Multiplicity	Coupling (Hz)	Structural Logic
CH3	Alkyl	2.55 – 2.65	Singlet (s)	-	Deshielded by aromatic ring current.
H4	Ar-H	8.05 – 8.15	Singlet (s)	< 1.5 (4J)	Isolated by C3-Me and C4a quaternary C.
H8	Ar-H	8.10 – 8.20	Doublet (d)	8.5 (3J)	Peri-proximity to N-lone pair deshields H8.
H5	Ar-H	7.95 – 8.05	Doublet (d)	~1.0 (4JHF)	Ortho to CF ₃ ; may show F-coupling.
H7	Ar-H	7.75 – 7.85	dd	8.5, 2.0	Coupled to H8 (ortho) and H5 (meta).

“

Technical Note: The H5 signal often broadens due to through-space coupling with the bulky CF₃ group and the peri-effect from H4.

19F NMR (Purity & Identity)

- Protocol: Run proton-decoupled (¹⁹F{¹H}) to simplify the spectrum.
- Expectation: A sharp singlet at -62.5 ± 1.0 ppm.

- Impurity Watch: If the starting material (4-trifluoromethylaniline) is present, a secondary peak at -61.0 ppm may be observed.
- Reference Standard: Trichlorofluoromethane (CFCI₃) at 0 ppm or α,α,α -trifluorotoluene as an internal standard (-63.7 ppm) [1].

13C NMR (Carbon Backbone)

The 13C spectrum will display characteristic quartet splitting patterns due to Carbon-Fluorine coupling (nJCF).

- C6 (Ipso): Quartet, 1JCF ~272 Hz.
- C5/C7 (Ortho): Quartets, 2JCF ~32 Hz.
- CF₃ Carbon: Quartet, 1JCF ~272 Hz (typically ~124 ppm).
- C2 (Chloro-bearing): Distinctive downfield shift (~150 ppm) but less intense due to lack of NOE enhancement (quaternary).

Part 3: Mass Spectrometry & Elemental Analysis

While NMR provides connectivity, Mass Spectrometry (MS) validates the elemental composition, specifically the presence of Chlorine.

Isotope Pattern Analysis (The "Chlorine Flag")

Chlorine exists naturally as ³⁵Cl (75.8%) and ³⁷Cl (24.2%).

- Observation: The molecular ion cluster [M+H]⁺ will show two peaks separated by 2 Da with an intensity ratio of 3:1.
 - m/z (Monoisotopic): ~246.03 (Calculated for C₁₁H₇ClF₃N + H⁺).
 - m/z (M+2): ~248.03.
- Validation: If this 3:1 ratio is absent, the Chlorine has likely been hydrolyzed (to OH) or reduced (to H) during synthesis.

Fragmentation Pathways (ESI-MS/MS)

Upon collision-induced dissociation (CID), look for these signature losses [2]:

- $[M - Cl]^+$: Loss of the chlorine radical/ion ($m/z \sim 211$).
- $[M - CF_3]^+$: Loss of the trifluoromethyl group ($m/z \sim 177$).
- HCN Loss: Characteristic of quinoline ring collapse.

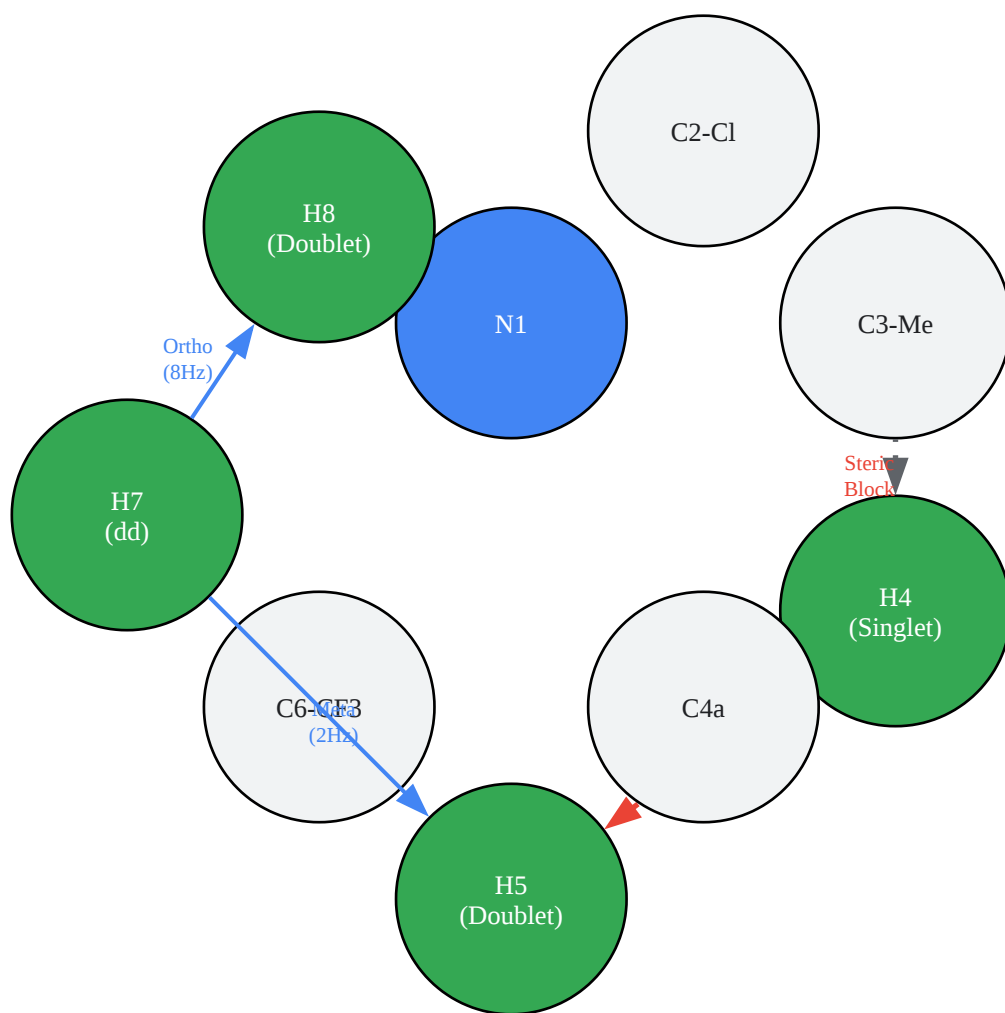
Part 4: Functional Reactivity (Chemical Proof)

To distinguish the 2-chloro isomer from a potential 4-chloro isomer (a possible byproduct if the cyclization regiochemistry inverted), a Chemical Displacement Test is recommended.

- Rationale: The Chlorine at position 2 is activated for Nucleophilic Aromatic Substitution (S_NAr) due to the electron-deficient nature of the pyridine ring (adjacent to Nitrogen). A Chlorine at position 3 or a Carbon at position 4 is significantly less reactive under mild conditions.
- Protocol:
 - Dissolve 10 mg of CMTQ in THF.
 - Add 2 equivalents of benzylamine.
 - Heat to 60°C for 1 hour.
- Result:
 - Positive ID: Rapid conversion to the 2-(benzylamino) derivative (observable by LCMS).
 - Negative ID: No reaction indicates the Chlorine is likely in a non-activated position (e.g., on the benzene ring) or the structure is incorrect.

Part 5: Visualization of Structural Logic

The following diagram details the scalar couplings utilized in the NMR assignment section.



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Figure 2: NMR connectivity map highlighting key scalar (J) and through-space (NOE) interactions.

References

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